

Technical Assessment & Safety Protocol: Boc-Trp(Boc)-Pro-OH

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Compound of Interest

Compound Name: *Boc-Trp(Boc)-Pro-OH*

Cat. No.: *B14072366*

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Document Control:

- Subject: N-alpha-t-Butoxycarbonyl-N-in-t-butoxycarbonyl-L-tryptophyl-L-proline
- CAS Number: 1432793-75-3[1]
- Classification: Specialized Peptide Intermediate / Protected Dipeptide
- Version: 1.0 (Research & Development Grade)

Part 1: Chemical Identity & Physicochemical Profile

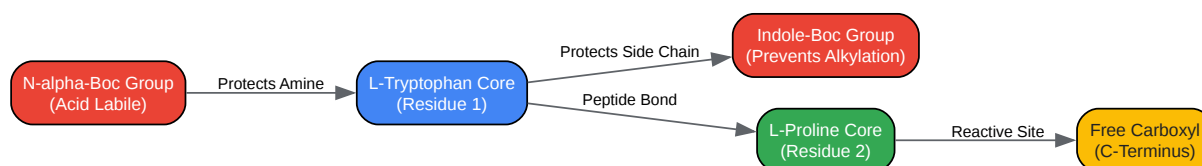
This compound is a dipeptide building block characterized by "double-Boc" protection. It carries a tert-butoxycarbonyl (Boc) group on the N-alpha amine and a second Boc group on the indole nitrogen of the Tryptophan residue. This specific protection strategy is engineered to suppress alkylation side-reactions during synthesis.

Substance Identification

Parameter	Specification
Chemical Name	Boc-Trp(Boc)-Pro-OH
Synonyms	N-alpha-Boc-N-in-Boc-L-Trp-L-Pro-OH; Boc-L-Tryptophan(Boc)-L-Proline
CAS Number	1432793-75-3
Molecular Formula	C ₂₆ H ₃₅ N ₃ O ₇
Molecular Weight	501.57 g/mol
Physical State	White to off-white lyophilized powder
Solubility	Soluble in DMF, DMSO, Methanol; Sparingly soluble in Water
Purity Grade	Typically ≥98% (HPLC) for peptide synthesis applications

Structural Visualization

The following diagram illustrates the "Double-Boc" architecture. Note the protection on the Indole ring (Side Chain), which is critical for stability but requires specific scavenging protocols during removal.



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Figure 1: Structural schematic of **Boc-Trp(Boc)-Pro-OH** highlighting the dual acid-labile protecting groups.

Part 2: Hazard Identification & Risk Assessment

While specific toxicological data for this exact dipeptide sequence is limited, its safety profile is derived from its constituent amino acids and the properties of Boc-protected intermediates. It should be handled with Universal Precautions for bioactive peptides.

GHS Classification (Derived)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
 - H317: May cause an allergic skin reaction (Sensitizer Note: Tryptophan derivatives can occasionally induce sensitization).

Critical Health Effects

- Inhalation: Dust may irritate the mucous membranes and upper respiratory tract.
- Skin Contact: Potential for contact dermatitis. The lipophilic nature of the Boc groups facilitates dermal absorption relative to free amino acids.
- Chronic Risks: As a bioactive peptide intermediate, long-term exposure effects are not fully determined. Treat as a potential immunogen.

Part 3: Handling, Storage, & Stability Protocols

Storage Integrity

The stability of the N-in-Boc (Indole-Boc) group is the limiting factor. While more stable than the Formyl group in base, it is strictly acid-labile.

- Temperature: Store at -20°C (Long term) or 2-8°C (Short term).

- Atmosphere: Store under inert gas (Argon/Nitrogen) to prevent oxidation of the Tryptophan indole moiety, even though the Boc group provides some oxidative shielding.
- Desiccation: Hygroscopic. Keep tightly sealed in a desiccator. Allow bottle to warm to room temperature before opening to prevent condensation.

Solubilization for Synthesis

- Preferred Solvent: Dimethylformamide (DMF) or N-Methyl-2-pyrrolidone (NMP).
- Concentration: Typical coupling concentrations range from 0.1 M to 0.5 M.
- Avoid: Protic solvents (water/methanol) during long-term storage of solutions, as trace acidity can lead to slow Boc removal.

Part 4: Technical Application – Deprotection & Scavenging

The Core Challenge: The primary technical risk with this molecule is the Deprotection Step.^[2] When treated with Trifluoroacetic Acid (TFA), both Boc groups are removed simultaneously. This releases two equivalents of tert-butyl cations per molecule.

Risk: Without adequate scavengers, these carbocations will attack the electron-rich Indole ring (now free), leading to irreversible tert-butylation of the Tryptophan side chain (mass shift +56 Da).

Optimized Deprotection Workflow

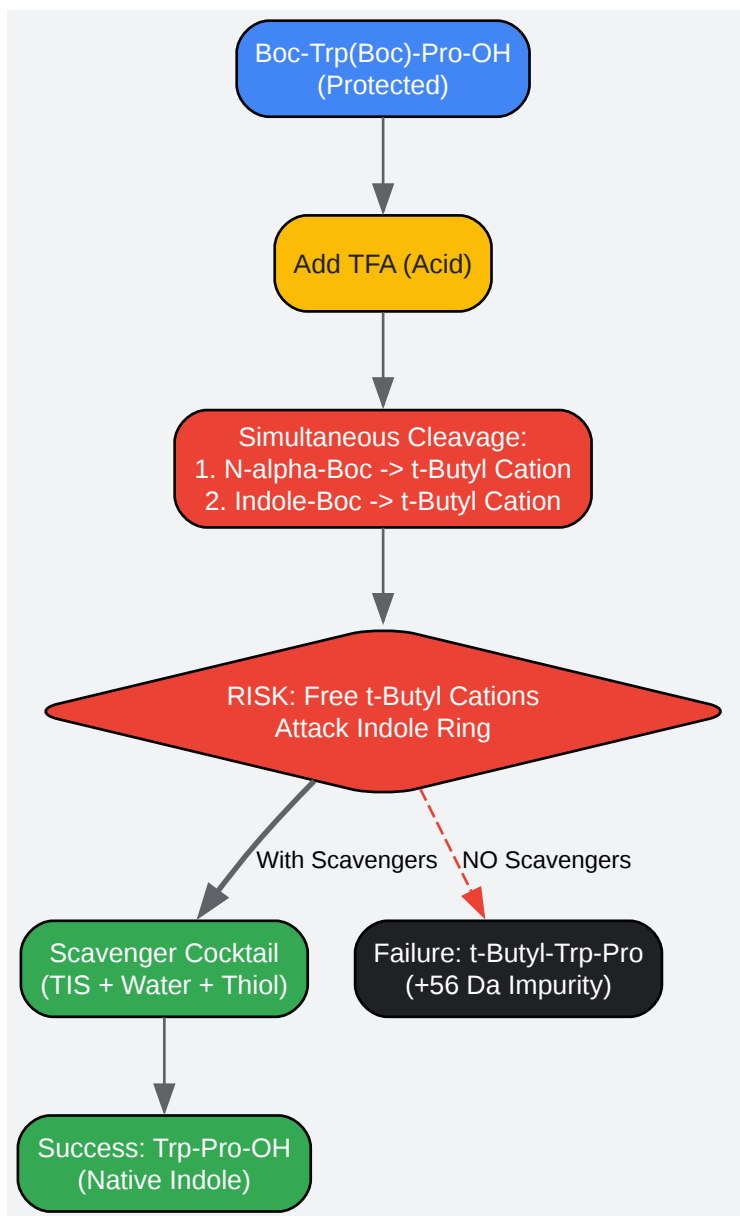
Do not use standard "Reagent A" (95% TFA). You must use a high-scavenger cocktail.

Component	Ratio (v/v)	Function
TFA	90%	Acidolytic cleavage agent
TIS (Triisopropylsilane)	5%	Primary cation scavenger (Critical)
Water	2.5%	Hydrolysis of potential esters
DODT or EDT	2.5%	Thiol scavenger for Trp protection

Note: EDT (Ethanedithiol) is malodorous but highly effective for Trp-containing peptides. DODT (3,6-Dioxa-1,8-octanedithiol) is a less odorous alternative.

Logical Workflow Diagram

The following diagram details the causality of the deprotection chemistry and the necessity of the scavenger cocktail.



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Figure 2: Reaction pathway showing the critical role of scavengers in preventing permanent chemical modification during deprotection.

Part 5: Emergency Response Protocols

- Eye Contact: Flush eyes with water for 15 minutes, lifting eyelids. The acidic nature of hydrolysis products requires immediate irrigation.

- Skin Contact: Wash with soap and water. Do not use solvents (ethanol/DMSO) to wash skin, as this may increase transdermal absorption of the peptide.
- Spill Cleanup:
 - Wear nitrile gloves and P95 respirator.
 - Dampen spill with wet paper towel to prevent dust.
 - Sweep/wipe up and place in hazardous waste container (Chemical Incineration).
 - Clean area with 10% bleach solution to degrade peptide biological activity.

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Sources

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- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)

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